

Preparing GSK360A Stock Solution with DMSO: An Application Note and Protocol

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Compound of Interest

Compound Name: GSK360A

Cat. No.: B607837

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Introduction

GSK360A is a potent and orally active inhibitor of hypoxia-inducible factor prolyl-hydroxylases (PHDs), with IC₅₀ values of 10 nM, 100 nM, and 126 nM for PHD1, PHD2, and PHD3, respectively.^{[1][2]} By inhibiting these enzymes, **GSK360A** prevents the degradation of hypoxia-inducible factor-1 alpha (HIF-1 α), leading to its stabilization and the subsequent activation of downstream target genes.^{[3][4]} This signaling cascade plays a crucial role in the cellular response to hypoxia, promoting angiogenesis, erythropoiesis, and cell survival.^{[3][5]} This document provides a detailed protocol for the preparation of **GSK360A** stock solutions using dimethyl sulfoxide (DMSO), a common solvent for in vitro and in vivo research applications.

Data Presentation

A summary of the key physicochemical and storage properties of **GSK360A** is provided in the table below for easy reference.

| Property | Value |
|-----------------------|---|
| Molecular Weight | 348.33 g/mol [1][6][7] |
| Molecular Formula | C17H17FN2O5[1][6][7] |
| CAS Number | 931399-19-8[1][7] |
| Appearance | White to off-white solid[1] |
| Solubility in DMSO | ≥ 2 mg/mL (approximately 5.74 mM)[2][8] |
| Storage of Solid | -20°C, sealed from moisture[1][6] |
| Storage of DMSO Stock | -80°C (up to 6 months); -20°C (up to 1 month)[1][6] |

Experimental Protocols

Materials

- **GSK360A** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Protocol: Preparation of a 10 mM GSK360A Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **GSK360A** in DMSO. This concentration is a common starting point for subsequent dilutions for in vitro experiments.

- Determine the required mass of **GSK360A**: To prepare 1 mL of a 10 mM stock solution, the required mass of **GSK360A** can be calculated using the following formula:

Mass (mg) = Desired Concentration (mM) x Volume (mL) x Molecular Weight (g/mol) / 1000

Mass (mg) = 10 mM x 1 mL x 348.33 g/mol / 1000 = 3.4833 mg

- Weighing **GSK360A**: Carefully weigh out approximately 3.48 mg of **GSK360A** powder using a calibrated analytical balance. Transfer the powder to a sterile microcentrifuge tube. It is important to handle the compound in a well-ventilated area or a chemical fume hood.
- Adding DMSO: Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **GSK360A** powder. Using anhydrous DMSO is crucial as moisture can affect the solubility and stability of the compound.[\[9\]](#)
- Dissolution: Vortex the tube vigorously for 1-2 minutes to dissolve the **GSK360A** powder. If complete dissolution is not achieved, gentle warming of the tube to 37°C and sonication can be used to aid dissolution.[\[2\]](#) Visually inspect the solution to ensure it is clear and free of any particulate matter.
- Storage: Aliquot the 10 mM **GSK360A** stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles, which can degrade the compound.[\[10\]](#) Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[\[1\]](#)

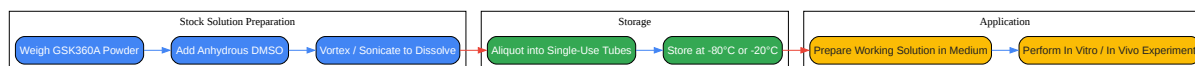
Protocol: Preparation of Working Solutions

For cell-based assays, the concentrated DMSO stock solution needs to be further diluted in the appropriate cell culture medium to achieve the desired final concentration.

- Determine the Final Concentration: Decide on the final concentration of **GSK360A** required for your experiment.
- Serial Dilution (Recommended): To avoid precipitation of the compound in the aqueous cell culture medium, it is recommended to perform an intermediate dilution of the DMSO stock solution in DMSO before the final dilution in the medium.[\[9\]](#)
- Final Dilution: Add the appropriate volume of the **GSK360A** stock solution (or the intermediate dilution) to the cell culture medium. The final concentration of DMSO in the cell culture should be kept low, typically below 0.5%, to minimize solvent-induced toxicity.[\[10\]](#) A

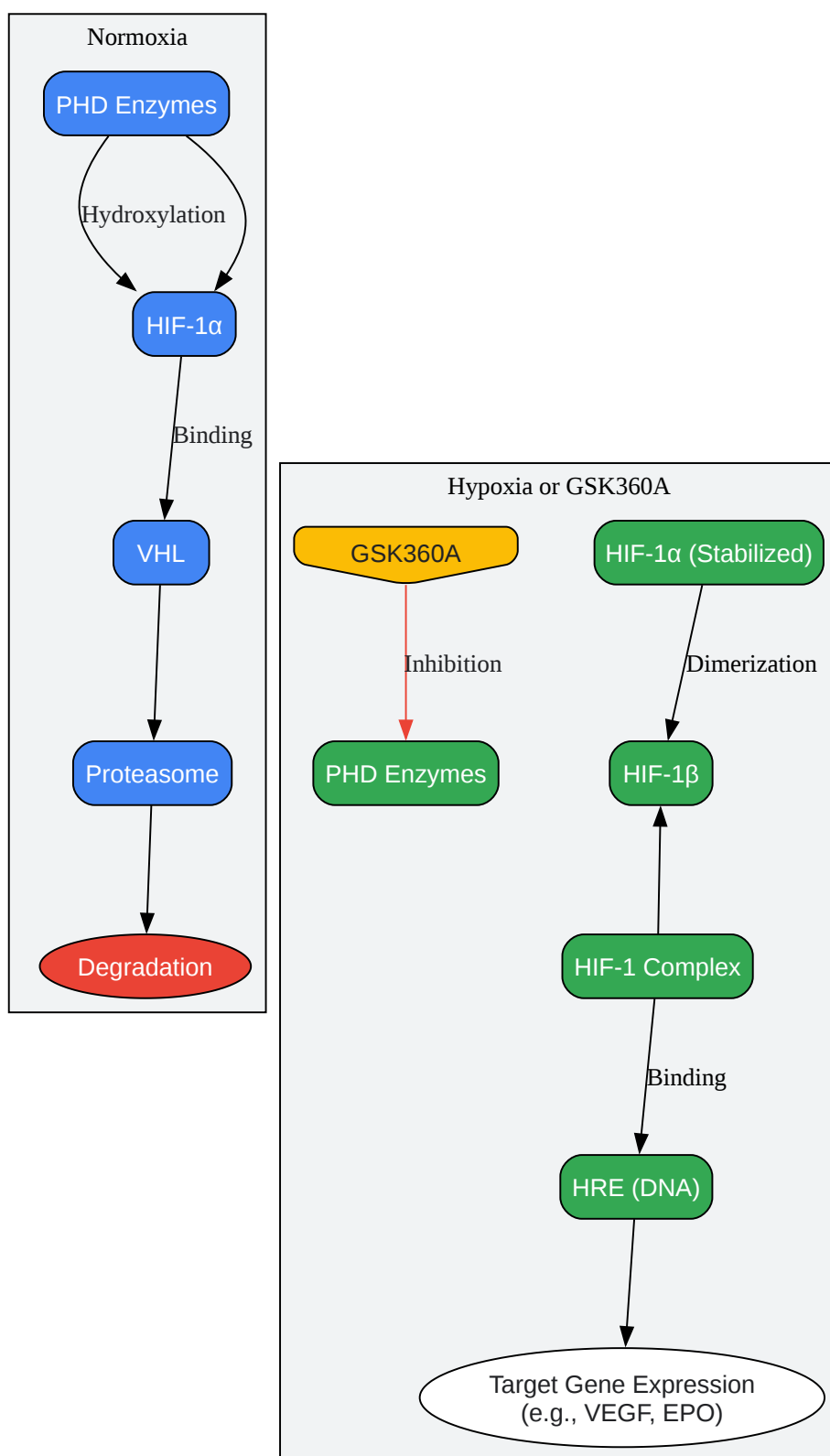
vehicle control (medium with the same final concentration of DMSO) should always be included in the experiment.

Mandatory Visualizations



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Caption: Workflow for preparing and using **GSK360A** stock solution.



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Caption: **GSK360A** inhibits PHD enzymes, leading to HIF-1 α stabilization.

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